

Tonabersat: Application Notes and Protocols for Rodent Models of Epilepsy

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Compound of Interest

Compound Name: Tonabersat-d6

Cat. No.: B15604944

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These application notes provide a comprehensive overview of the dosage and administration of Tonabersat, a gap-junction modulating compound, in preclinical rodent models of epilepsy. This document summarizes key quantitative data, details experimental protocols, and visualizes the proposed mechanism of action and experimental workflows.

Introduction

Tonabersat (SB-220453) is a novel benzopyran derivative that has demonstrated anticonvulsant properties in various preclinical models.^[1] Its primary mechanism of action is believed to be the selective modulation of gap junctions, specifically by inhibiting connexin hemichannels.^{[2][3][4]} This action is thought to reduce neuronal hyperexcitability and neurogenic inflammation, making it a compound of interest for the treatment of epilepsy.^[2]

Quantitative Data Summary

The following tables summarize the available quantitative data on the efficacy and toxicity of Tonabersat in different rodent models of epilepsy.

Table 1: Efficacy of Tonabersat in Rodent Seizure Models

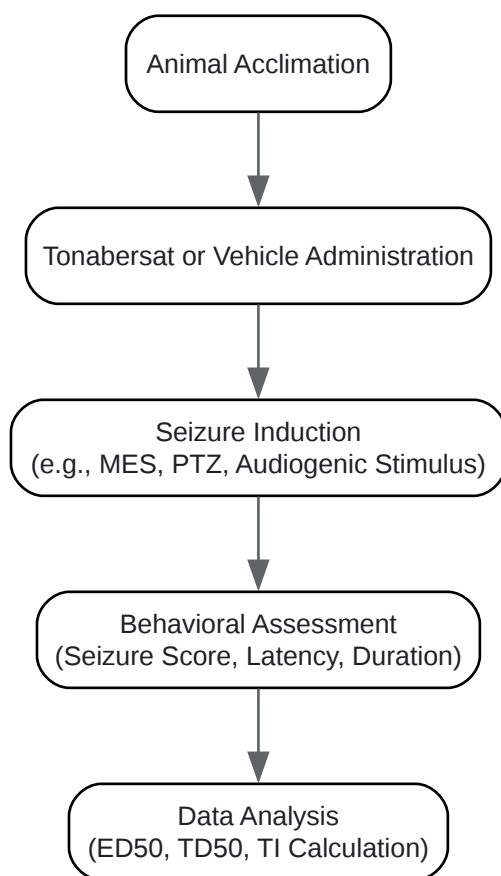
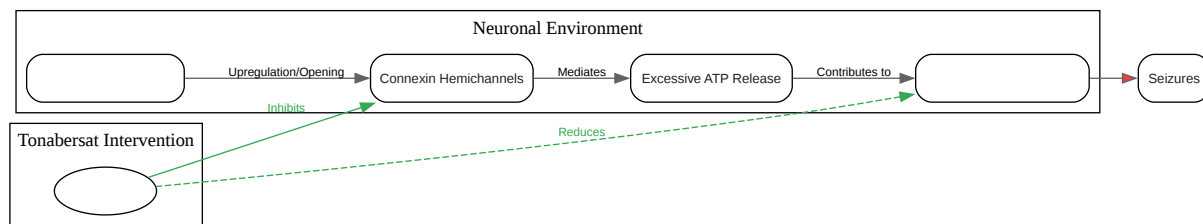
Model	Species	Route of Administration	Median Effective Dose (ED50)	Therapeutic Index (TI)	In Vitro Efficacy (IC50)	Reference
Maximal Electroshock (MES)	Rat	Oral	2.1 mg/kg	>240	-	[5]
Maximal Electroshock (MES)	Mouse	Not Specified	Not Specified	>36	-	[1]
Audiogenic Seizure (Frings)	Mouse	Not Specified	Not Specified	>2000	-	[1]
K+ Hippocampal Brain Slice	Not Applicable	In Vitro	-	-	0.5 μ M	[1]

Table 2: Toxicity of Tonabersat in Rodents

Species	Route of Administration	Median Toxic Dose (TD50)	Reference
Mouse	Not Specified	>250 mg/kg	[1][5]
Rat	Not Specified	>500 mg/kg	[1][5]

Signaling Pathway and Experimental Workflow

The following diagrams illustrate the proposed signaling pathway of Tonabersat and a general experimental workflow for its evaluation in rodent models of epilepsy.



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